Synthesis and Discovery of Pelitinib

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Compound Focus: **Pelitinib**

CAS No.: 257933-82-7
Cat. No.: S547959

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The preparation method of **Pelitinib** is detailed in the patent **CN103275002A**, titled "Preparation method of **pelitinib**" [1].

The synthesis begins with raw materials **3-chloro-4-fluorobenzonitrile** and **hydrogen cyanide**. The process involves a key **condensation and ring formation** reaction to construct the quinazoline core, followed by a **reduction reaction** to arrive at the final **Pelitinib** structure [1].

Mechanism of Action and Selectivity

Pelitinib is a potent, **low-molecular-weight, selective, irreversible inhibitor** of the Epidermal Growth Factor Receptor (EGFR or ErbB1) tyrosine kinase [2] [3] [4]. It belongs to the second generation of EGFR TKIs and functions by forming a **covalent bond** with cysteine residues in the ATP-binding site of the target kinase, leading to prolonged inhibition [2] [3].

The table below summarizes its inhibitory activity (IC50 values) against various kinases, demonstrating its primary potency against EGFR with some activity against other targets [5].

Target	IC_{50} (nM)	Experimental Context
EGFR	38.5 nM	Recombinant human EGFR cytoplasmic domain [5]
Src	282 nM	Not specified in available excerpts [5]

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Target	IC_{50} (nM)	Experimental Context
MEK/ERK	800 nM	Not specified in available excerpts [5]
ErbB2 (HER2)	1,255 nM	Not specified in available excerpts [5]
Raf	3,353 nM	Not specified in available excerpts [5]

*Table: Summary of **Pelitinib**'s kinase inhibition profile. Data adapted from Selleck Chemicals [5].*

Beyond its intended kinase targets, **Pelitinib** has been found to interact with other proteins. A 2023 chemoproteomics study identified **41 high-confidence cellular target proteins** of **Pelitinib**, including **PRDX4**, **STAT3**, and several E2 ubiquitin-conjugating enzymes [6]. This suggests **Pelitinib** can induce degradation of PRDX4, acting as a potential **covalent molecular glue degrader** [6].

Biological Activities and Research Findings

The biological effects of **Pelitinib** have been evaluated in various *in vitro* and *in vivo* models. Key findings are summarized below.

Activity/Effect	Experimental Model	Key Finding / IC_{50} / Effective Dose	Citation
Anti-Proliferation	A431 (epidermoid carcinoma) cells	IC_{50} = 125 nM [5]	
Anti-Proliferation	UCH1 cells	IC_{50} = 90 nM [5]	
EGFR Autophosphorylation Inhibition	A431 cells (cell-based)	IC_{50} = 39 nM [5]	
In Vivo Efficacy	A431 xenograft mice (single dose)	90% inhibition of EGFR phosphorylation at 1 hr (10 mg/kg, oral) [5]	

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Activity/Effect	Experimental Model	Key Finding / IC_{50} / Effective Dose	Citation
In Vivo Efficacy	APCMin/+ mice (model of colon cancer)	87% inhibition of tumorigenesis (20 mg/kg/day, oral) [5]	
Anti-Migration & Invasion	Huh7, Hep3B, SNU449 (HCC cells)	Inhibits migration, invasion, and MMP activity via Twist1 degradation [7]	
ABC Transporter Modulation	A549 lung cancer cells	Inhibits ABCB1 and ABCG2, can reverse multidrug resistance [4]	

Clinical Development Status

The clinical development of **Pelitinib** has been **suspended** or is **on hold** [2] [7]. It progressed to Phase II clinical trials for advanced **colorectal cancer** (NCT00072748) and **non-small cell lung cancer** (NCT00067548) [2] [7]. The recommended dose for Phase II studies was determined to be **75 mg once daily** from Phase I trials, with dose-limiting toxicity being **grade 3 diarrhea** [2].

Signaling Pathway and Novel Mechanisms

Based on recent studies, **Pelitinib**'s activity can be visualized through its primary and newly discovered mechanisms. The diagram below integrates the classic EGFR pathway inhibition with more recent findings on EMT and protein degradation [7] [6] [5].

*Diagram: Integrated view of **Pelitinib**'s mechanisms, including classic EGFR pathway inhibition and novel findings on EMT regulation via Twist1 and protein degradation [7] [6] [5].*

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